

Toxicological Profile of 2-Acetyl-5-methylfuran: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetyl-5-methylfuran

Cat. No.: B071968

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Acetyl-5-methylfuran is a furan derivative used as a flavoring agent in food. This technical guide provides a comprehensive overview of its toxicological data, with a focus on quantitative endpoints, experimental methodologies, and metabolic pathways. Due to toxicological concerns, particularly the potential for genotoxicity, regulatory bodies such as the Joint FAO/WHO Expert Committee on Food Additives (JECFA) have highlighted the need for further investigation into its safety profile. This document synthesizes available data to inform researchers and professionals in the fields of toxicology and drug development.

Introduction

2-Acetyl-5-methylfuran (CAS No. 1193-79-9) is a flavoring substance found in some thermally processed foods and is also added to impart a nutty, caramel-like flavor. As a member of the furan chemical class, its safety has been scrutinized due to the known carcinogenicity of furan, which is believed to be mediated by a reactive metabolite.^[1] This guide aims to consolidate the existing toxicological information on **2-Acetyl-5-methylfuran** to facilitate further research and safety assessment.

Quantitative Toxicological Data

The available quantitative toxicological data for **2-Acetyl-5-methylfuran** is limited. The primary acute toxicity value identified is the median lethal dose (LD50) in mice. Data for sub-chronic and chronic toxicity are not readily available for this specific compound, however, data from related furan derivatives provide some insight.

Table 1: Acute Oral Toxicity of **2-Acetyl-5-methylfuran**

Species	Route of Administration	Parameter	Value	Reference
Mouse	Oral	LD50	438 mg/kg	--INVALID-LINK-- [2]

Table 2: Genotoxicity Data for **2-Acetyl-5-methylfuran** and Related Compounds

Compound	Assay	System	Metabolic Activation	Result	Reference
2-Acetyl-5-methylfuran	Data not available				
2-Methylfuran	Ames Test	Salmonella typhimurium	With and without S9	Negative	[3]
2-Methylfuran	In vivo Micronucleus Test	Mouse bone marrow	N/A	Negative	[3]
2-Methylfuran	In vivo Comet Assay	Rat peripheral blood	N/A	Positive at high dose	[3]
Furan Derivatives (group)	Various in vitro tests	Positive genotoxicity data	[1]		

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **2-Acetyl-5-methylfuran** are not extensively published. However, based on standard methodologies and data from related compounds, representative protocols are described below.

Acute Oral Toxicity (LD50) - Representative Protocol

This protocol is based on general guidelines for acute oral toxicity testing in rodents.

- Test Species: Mice (e.g., Swiss albino).
- Administration: A single dose of **2-Acetyl-5-methylfuran** is administered by oral gavage. The substance is typically dissolved or suspended in a suitable vehicle (e.g., corn oil).
- Dose Levels: A range of doses is used to determine the dose that is lethal to 50% of the animals.
- Observation Period: Animals are observed for mortality and clinical signs of toxicity for a period of 14 days.
- Data Collection: Body weight, food and water consumption, and any signs of toxicity are recorded. A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The LD50 is calculated using a recognized statistical method.

In Vitro Genotoxicity: Ames Test - Representative Protocol

This protocol describes a bacterial reverse mutation assay to assess the potential of **2-Acetyl-5-methylfuran** to induce gene mutations.

- Test Strains: *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* strain (e.g., WP2 uvrA).
- Metabolic Activation: The assay is conducted with and without an exogenous metabolic activation system (S9 mix from induced rat liver).
- Procedure: The test substance, bacterial culture, and S9 mix (or buffer) are combined and plated on minimal glucose agar plates.

- Incubation: Plates are incubated at 37°C for 48-72 hours.
- Endpoint: The number of revertant colonies (mutated bacteria that have regained the ability to synthesize an essential amino acid) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies.

In Vitro Genotoxicity: Micronucleus Assay - Representative Protocol

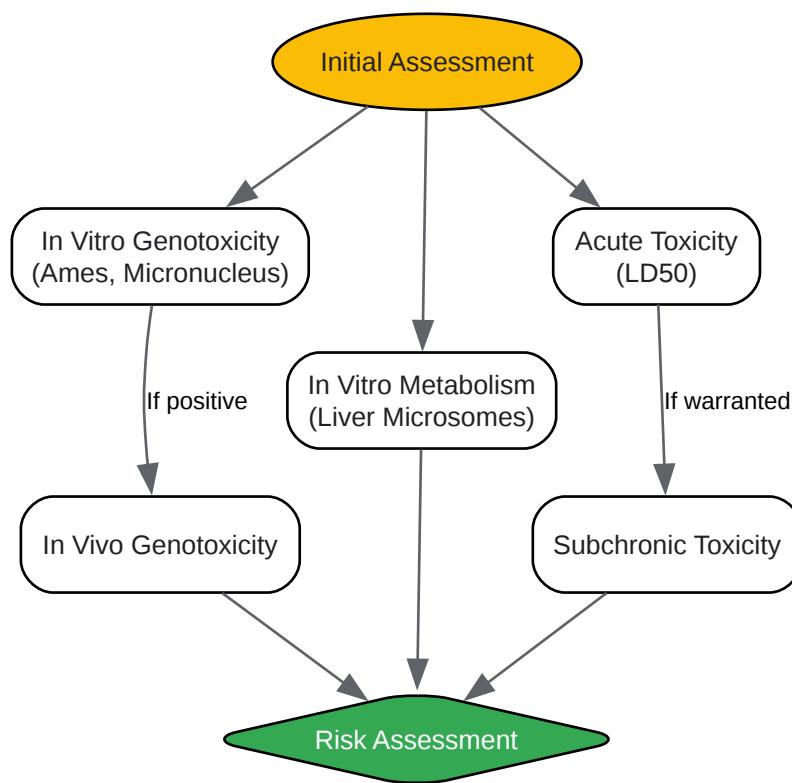
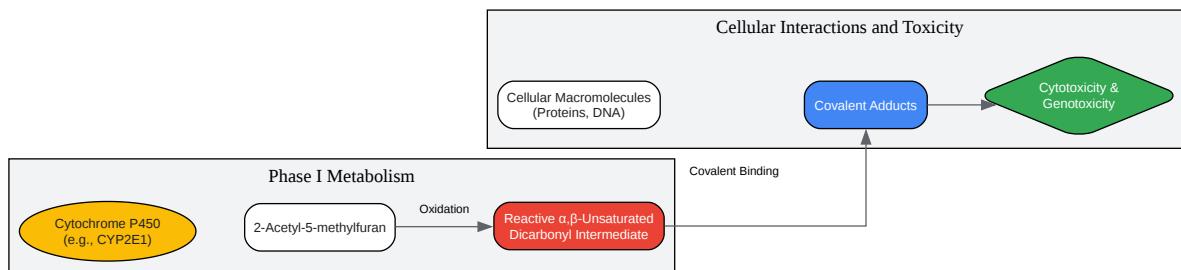
This protocol is for an in vitro mammalian cell micronucleus test to detect chromosomal damage.

- Cell Line: Human peripheral blood lymphocytes or a suitable mammalian cell line (e.g., CHO, V79).
- Treatment: Cells are exposed to various concentrations of **2-Acetyl-5-methylfuran**, with and without metabolic activation (S9 mix).
- Cytokinesis Block: Cytochalasin B is added to block cytokinesis, resulting in binucleated cells.
- Harvest and Staining: Cells are harvested, fixed, and stained with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- Endpoint: The frequency of micronuclei (small, extranuclear bodies containing chromosomal fragments or whole chromosomes) in binucleated cells is scored. A significant, dose-dependent increase in micronucleated cells indicates clastogenic or aneuploid potential.

Metabolic Pathway and Bioactivation

The toxicity of many furan derivatives is linked to their metabolic activation by Cytochrome P450 (CYP) enzymes, particularly CYP2E1.^{[4][5]} While the specific metabolism of **2-Acetyl-5-methylfuran** has not been fully elucidated, it is predicted to follow a similar pathway to furan and 2-methylfuran. This involves the oxidation of the furan ring to form a highly reactive α,β -unsaturated dicarbonyl intermediate. In the case of **2-Acetyl-5-methylfuran**, this would likely be 3-acetyl-5-methyl-2-ene-1,4-dione. This reactive metabolite can then form covalent adducts

with cellular macromolecules such as proteins and DNA, leading to cytotoxicity and genotoxicity.



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